

issues with (Rac)-NNC 55-0396 solubility in aqueous solutions

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Compound of Interest

Compound Name: (Rac)-NNC 55-0396

Cat. No.: B8082289

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Technical Support Center: (Rac)-NNC 55-0396

Welcome to the technical support center for **(Rac)-NNC 55-0396**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges related to the solubility of **(Rac)-NNC 55-0396** in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **(Rac)-NNC 55-0396** in aqueous solutions?

A1: The dihydrochloride salt of **(Rac)-NNC 55-0396** is soluble in water.^{[1][2]} Different suppliers report slightly different maximum concentrations, with values cited up to 25 mM^[1] or ≥ 50 mg/mL.^[3] Solubility can be influenced by the specific batch, purity, and degree of hydration.

Q2: In which organic solvents can I dissolve **(Rac)-NNC 55-0396**?

A2: **(Rac)-NNC 55-0396** is soluble in several organic solvents, which can be used to prepare stock solutions. These include DMSO, with reported solubilities of up to 100 mg/mL, and ethanol at 30 mg/mL.^{[3][4]}

Q3: Is the provided **(Rac)-NNC 55-0396** a salt or a free base?

A3: **(Rac)-NNC 55-0396** is typically supplied as a dihydrochloride salt ($C_{30}H_{38}FN_3O_2 \cdot 2HCl$).^[1]^[5] This salt form generally enhances its solubility in aqueous solutions compared to the free base. The molecular weight of the dihydrochloride salt is approximately 564.57 g/mol.^{[1][5]}

Q4: How should I store stock solutions of **(Rac)-NNC 55-0396**?

A4: For long-term storage, it is recommended to store stock solutions at -20°C or -80°C. One supplier suggests that at -80°C, the stock solution is stable for 6 months, while at -20°C, it is stable for one month.^[3] To ensure the integrity of the compound, it is best to prepare single-use aliquots to avoid repeated freeze-thaw cycles.

Troubleshooting Guide

Issue 1: I am having trouble dissolving **(Rac)-NNC 55-0396** directly in my aqueous buffer.

- Solution: It is a common and recommended practice to first prepare a concentrated stock solution in an organic solvent like DMSO and then dilute this stock solution into your aqueous experimental buffer. This approach helps to avoid solubility issues that can arise from direct dissolution in a buffered solution.

Issue 2: My **(Rac)-NNC 55-0396** solution in DMSO appears cloudy or has precipitates.

- Solution 1: Use fresh, high-quality DMSO. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. Water-logged DMSO can significantly reduce the solubility of many compounds.^[3] Always use newly opened or properly stored anhydrous DMSO.
- Solution 2: Gentle warming and sonication. To aid dissolution, you can gently warm the solution (e.g., in a 37°C water bath) and use an ultrasonic bath.^[3] Be cautious with warming, as excessive heat can degrade the compound.

Issue 3: After diluting my DMSO stock solution into an aqueous buffer, a precipitate forms.

- Solution 1: Decrease the final concentration. The final concentration of **(Rac)-NNC 55-0396** in your aqueous solution may be exceeding its solubility limit in that specific medium. Try preparing a more dilute solution.
- Solution 2: Optimize the dilution process. Add the DMSO stock solution to the aqueous buffer dropwise while vortexing or stirring. This gradual addition can help prevent localized high concentrations that may lead to precipitation.

- Solution 3: Use a co-solvent system. For in vivo or certain in vitro experiments, a co-solvent system may be necessary. One such formulation involves a mixture of DMSO, PEG300, Tween-80, and saline.[3]

Issue 4: The pH of my final aqueous solution has changed after adding the compound.

- Solution: As **(Rac)-NNC 55-0396** is a dihydrochloride salt, dissolving it in an unbuffered aqueous solution can lower the pH. It is crucial to use a well-buffered physiological solution (e.g., PBS, HEPES) to maintain a stable pH for your experiment. In some protocols, the pH of the final solution is adjusted to 7.4.[6]

Data Presentation

Table 1: Solubility of **(Rac)-NNC 55-0396** in Various Solvents

Solvent	Reported Concentration	Molar Concentration (approx.)	Notes
Water	up to 25 mM[1]	25 mM	Dihydrochloride salt
Water	≥ 50 mg/mL[3]	≥ 88.56 mM	Saturation unknown
DMSO	100 mg/mL[3]	177.13 mM	May require ultrasonication
DMSO	≥ 50 mg/mL[7]	≥ 88.56 mM	Saturation unknown
DMSO	30 mg/mL[4]	53.14 mM	
Ethanol	30 mg/mL[4]	53.14 mM	
Ethanol:PBS (pH 7.2) (1:3)	0.25 mg/mL[4]	0.44 mM	
			Co-solvent system

Note: The molecular weight of **(Rac)-NNC 55-0396** dihydrochloride (564.57 g/mol) was used for molar concentration calculations.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Aqueous Stock Solution

- Weigh out 5.65 mg of **(Rac)-NNC 55-0396** dihydrochloride.
- Add 1 mL of sterile, purified water.
- Vortex thoroughly to dissolve. If needed, gently warm the solution or use an ultrasonic bath to aid dissolution.
- Once fully dissolved, sterilize the solution by passing it through a 0.22 μm filter.[\[3\]](#)
- Store in single-use aliquots at -20°C or -80°C.

Protocol 2: Preparation of a 100 mM DMSO Stock Solution

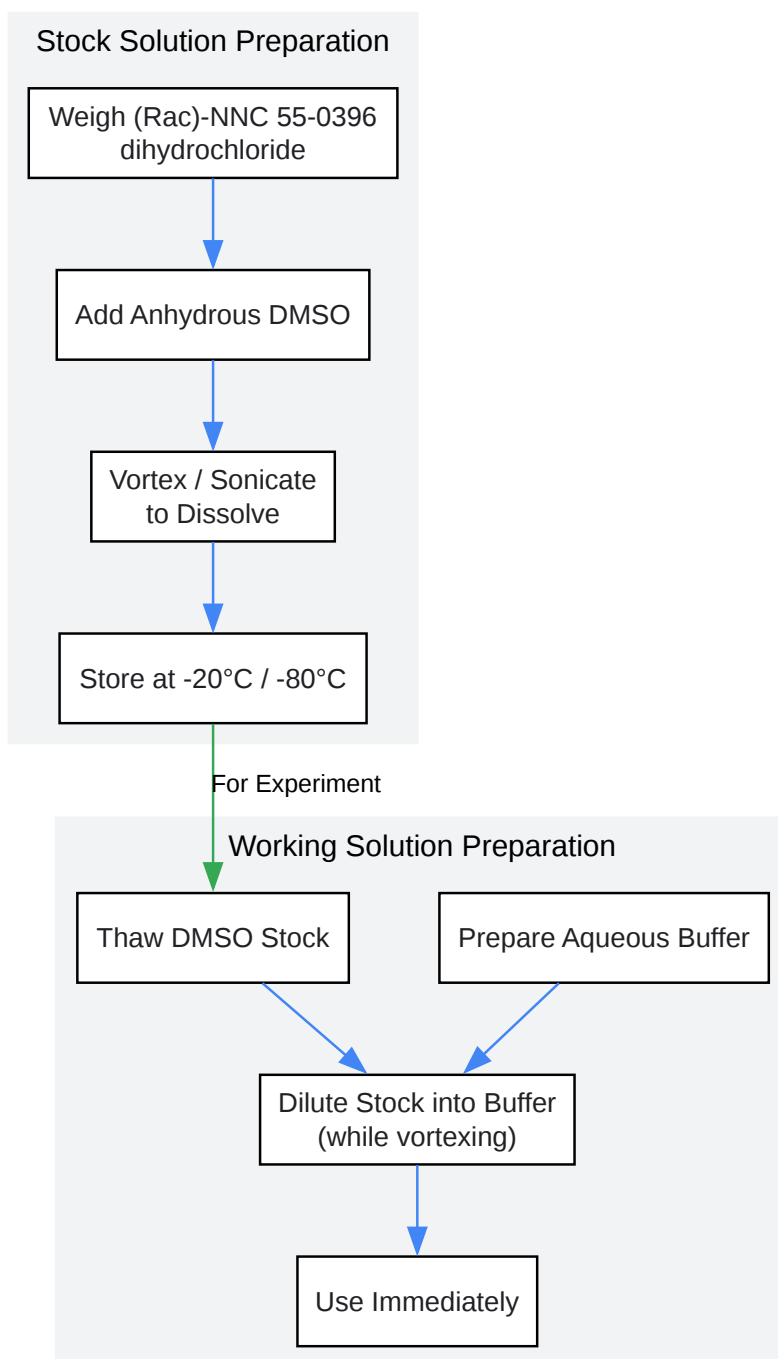
- Weigh out 56.46 mg of **(Rac)-NNC 55-0396** dihydrochloride.
- Add 1 mL of fresh, anhydrous DMSO.
- Vortex the solution. Use of an ultrasonic bath is recommended to ensure complete dissolution.[\[3\]](#)
- Store in small, tightly sealed aliquots at -20°C or -80°C to minimize exposure to moisture.

Protocol 3: Preparation of a Working Solution in Aqueous Buffer from a DMSO Stock

- Thaw a frozen aliquot of the 100 mM DMSO stock solution of **(Rac)-NNC 55-0396**.
- Determine the volume of stock solution needed to achieve the desired final concentration in your aqueous buffer. Ensure the final DMSO concentration is compatible with your experimental system (typically $\leq 0.1\%$).
- While vortexing your aqueous buffer, add the calculated volume of the DMSO stock solution dropwise.
- Continue to vortex for a short period to ensure homogeneity.
- Use the freshly prepared working solution immediately for your experiment.

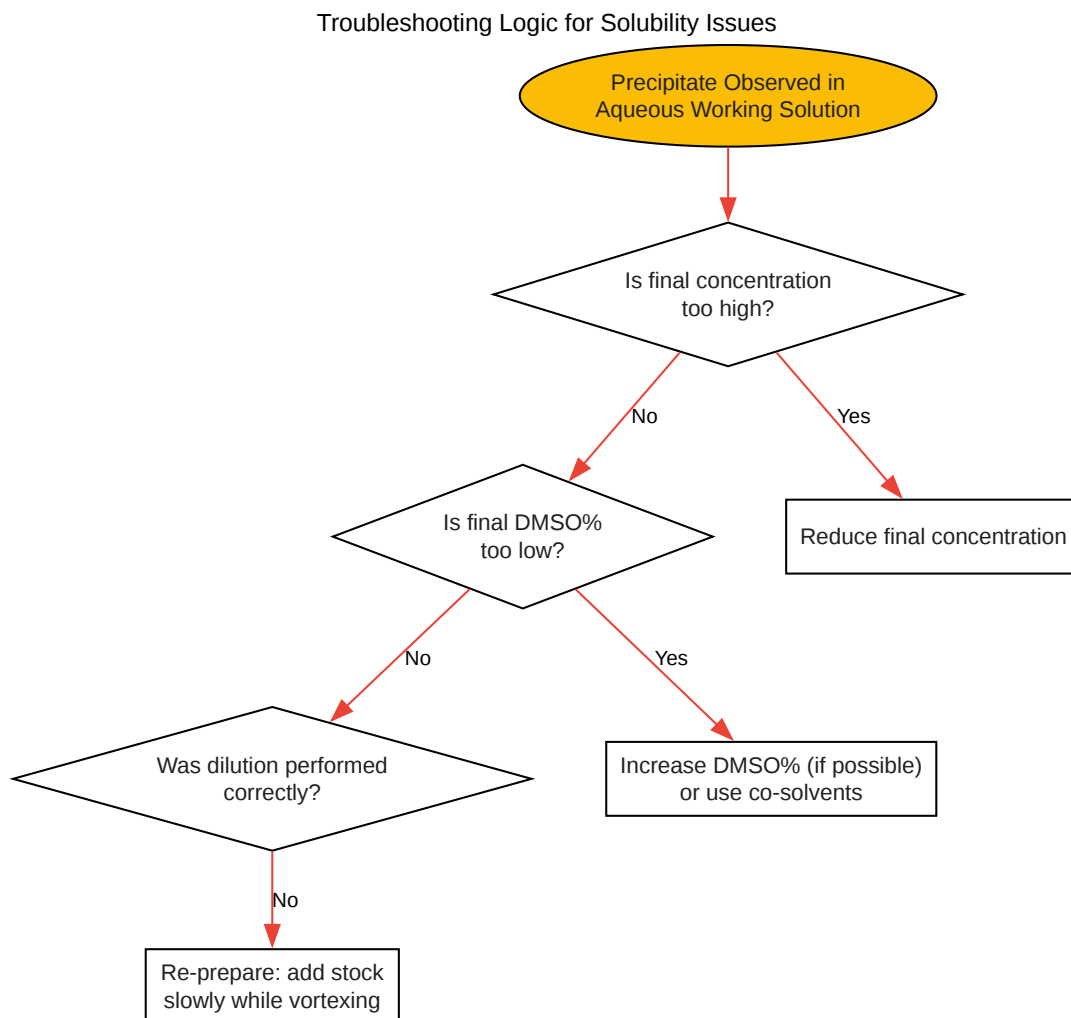
Visualizations

Experimental Workflow for Preparing (Rac)-NNC 55-0396 Working Solution



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Caption: Workflow for preparing **(Rac)-NNC 55-0396** working solution.



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Caption: Troubleshooting logic for precipitation issues.

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